

# A Comparative Performance Analysis of Disperse Red 13 and Anthraquinone Red Dyes

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## Compound of Interest

Compound Name: Disperse Red 13

Cat. No.: B15557405

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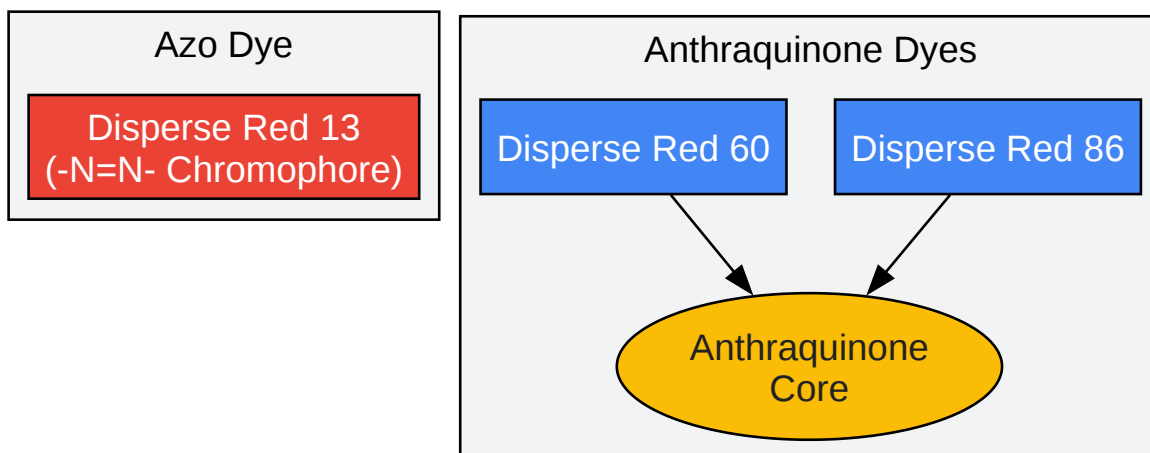
This guide provides a comprehensive and objective comparison of the performance characteristics of the monoazo dye, **Disperse Red 13**, against representative anthraquinone-based red disperse dyes, namely Disperse Red 60 and Disperse Red 86. The evaluation focuses on key performance indicators critical for various research and development applications, supported by available experimental data.

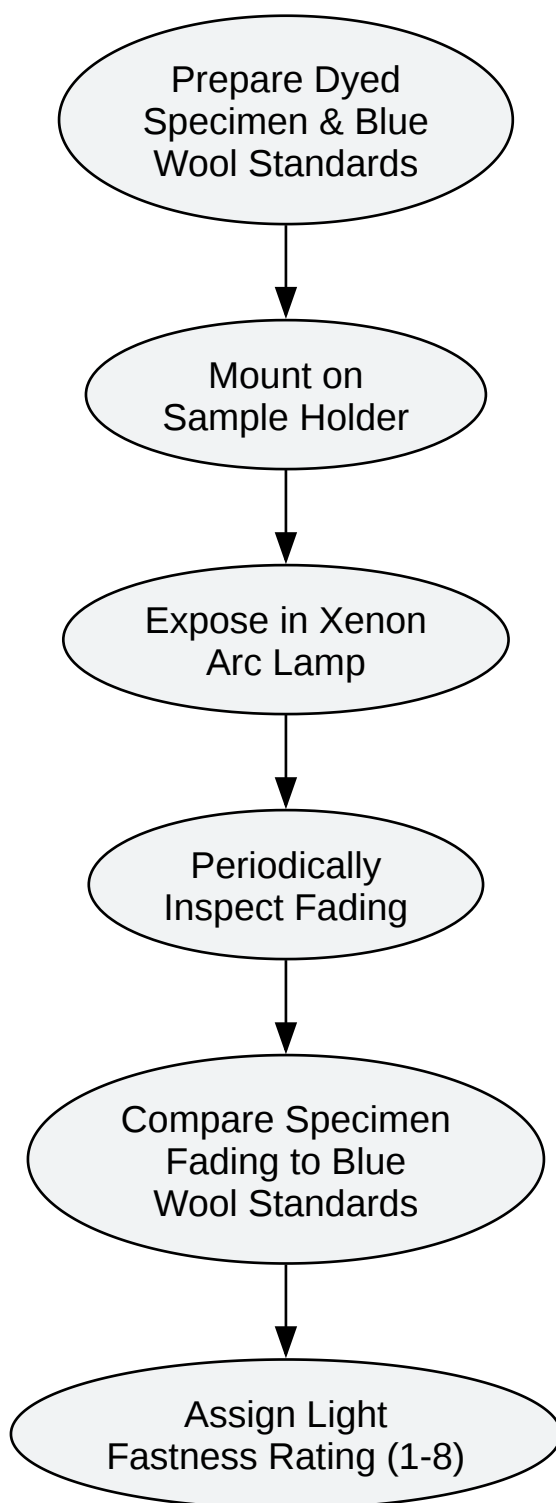
## Executive Summary

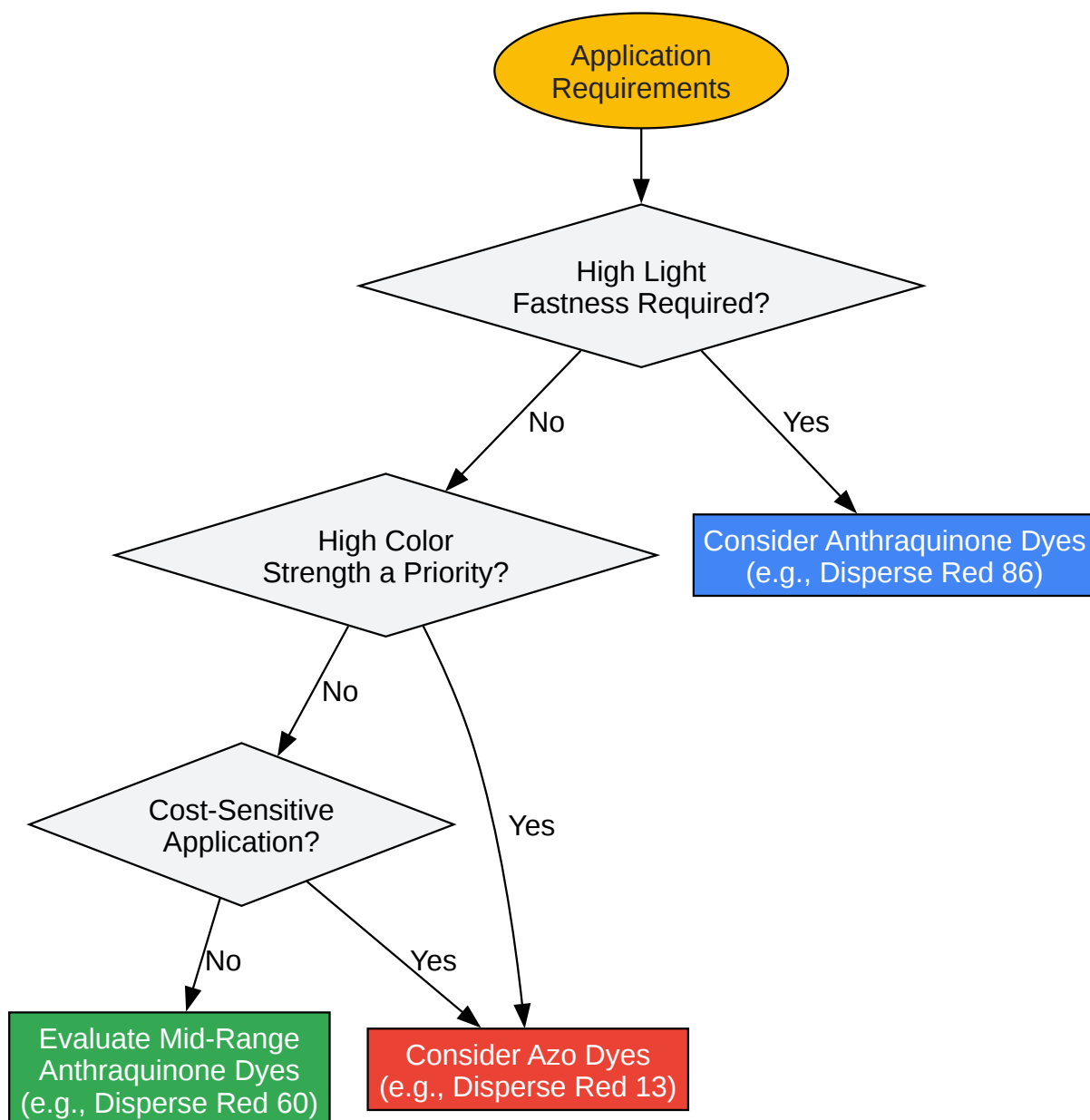
**Disperse Red 13**, an azo dye, and anthraquinone dyes like Disperse Red 60 and Disperse Red 86 are important colorants for hydrophobic fibers. While azo dyes are known for their high color strength and cost-effectiveness, anthraquinone dyes are recognized for their brightness and superior fastness properties. This guide elucidates the performance differences in photostability, thermal stability, wash and sublimation fastness, and toxicological profiles to aid in the selection of the appropriate dye for specific applications.

## Molecular Structures

The performance of a dye is intrinsically linked to its molecular structure. The fundamental difference between **Disperse Red 13** and the anthraquinone dyes lies in their chromophore, the part of the molecule responsible for color.







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